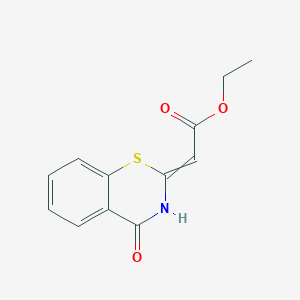

Ethyl 2-(4-oxo-3,4-dihydro-2H-1,3-benzothiazin-2-ylidene)acetate

• Molecular Formula: C12H11NO3S
• Molecular Weight: 249.29 g/mol
• IUPAC Name: ethyl 2-(4-oxo-1,3-benzothiazin-2-ylidene)acetate
• InChI: InChI=1S/C12H11NO3S/c1-2-16-11(14)7-10-13-12(15)8-5-3-4-6-9(8)17-10/h3-7H,2H2,1H3,(H,13,15)
• InChI Key: HHQIXQBSVIOOEN-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C=C1NC(=O)C2=CC=CC=C2S1

Description

Ethyl 2-(4-oxo-3,4-dihydro-2H-1,3-benzothiazin-2-ylidene)acetate is a useful research compound. Its molecular formula is C12H11NO3S and its molecular weight is 249.29 g/mol. The purity is usually 95%.
BenchChem offers high-quality Ethyl 2-(4-oxo-3,4-dihydro-2H-1,3-benzothiazin-2-ylidene)acetate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Ethyl 2-(4-oxo-3,4-dihydro-2H-1,3-benzothiazin-2-ylidene)acetate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

Methyl thiosalicylate (6 g, 35.7 mM) and ethyl cyanoacetate (4 g, 35.4 mM) were dissolved in toluene (10 ml), and then triethylamine (5 ml, 35.8 mM) was added thereto. After heating under reflux for 7 hours, the reaction solution was concentrated. Ethanol was added to the residues and kept still, and the precipitated crystals were collected by filtration to give crude crystals. The product was recrystallized from ethanol to give the title compound as needle crystals (5.4 g, 60.7%).

Synthesis routes and methods II

Procedure details

Methyl thiosalicylate (6 g, 35.7 mM) and ethyl cyanoacetate (4 g, 35.4 mM) were dissolved in toluene (10 ml), and triethylamine (5 ml, 35.8 mM) was added to the solution, followed by heating for 7 hours under reflux. After the reaction solution was concentrated, ethanol was added to the residue. The mixture was allowed to stand, and the crystals precipitated were taken out by filtration to give crude crystals. The crude crystals were recrystallized from ethanol to give the title compound as needles (5.4 g, 60.7%).
